

Application Notes and Protocols for 4-Propyl-4-heptanol

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Compound of Interest

Compound Name: 4-Propyl-4-heptanol

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols pertaining to **4-Propyl-4-heptanol**. The information is intended to guide researchers in the synthesis, characterization, and potential evaluation of this tertiary alcohol.

Chemical and Physical Properties

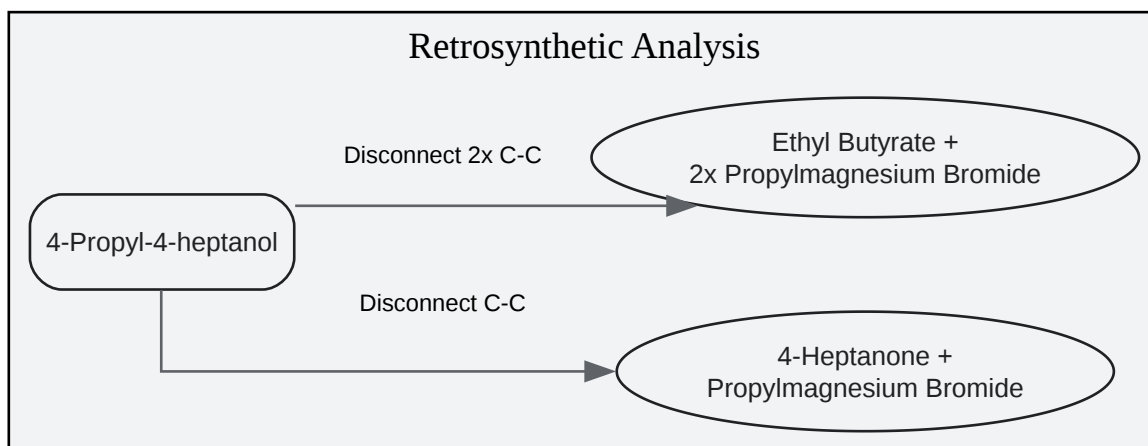
4-Propyl-4-heptanol is a tertiary alcohol with the molecular formula $C_{10}H_{22}O$. Its structure features a central carbon atom bonded to a hydroxyl group and three propyl chains. A summary of its key physical and chemical properties is presented in Table 1.

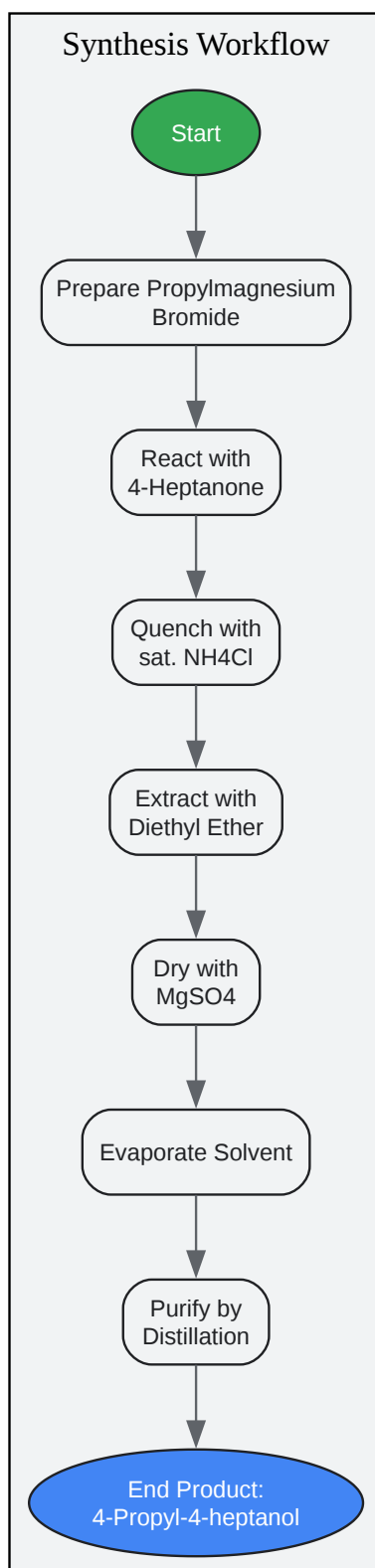
Table 1: Physicochemical Properties of **4-Propyl-4-heptanol**

Property	Value	Reference
Molecular Formula	C10H22O	[1][2]
Molecular Weight	158.28 g/mol	[1][2]
CAS Number	2198-72-3	[1][2]
Appearance	Colorless liquid	[2]
Boiling Point	191 °C at 760 mmHg	[2]
Melting Point	-1.53 °C (estimate)	[2]
Flash Point	81.1 °C	[2]
Density	0.828 g/mL	[2]
Refractive Index	1.434	[2]
Solubility	Insoluble in water	General chemical knowledge

Synthesis of 4-Propyl-4-heptanol via Grignard Reaction

4-Propyl-4-heptanol can be reliably synthesized using a Grignard reaction. Two primary retrosynthetic routes are feasible, as illustrated in the diagram below. The most common laboratory preparation involves the reaction of 4-heptanone with propylmagnesium bromide.





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References

- 1. 4-Propyl-4-heptanol | C₁₀H₂₂O | CID 137476 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
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